

# Efficacy of Diclobutrazol Against Powdery Mildew: A Technical Guide

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## Compound of Interest

Compound Name: *Diclobutrazol*

Cat. No.: *B1214283*

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## Introduction

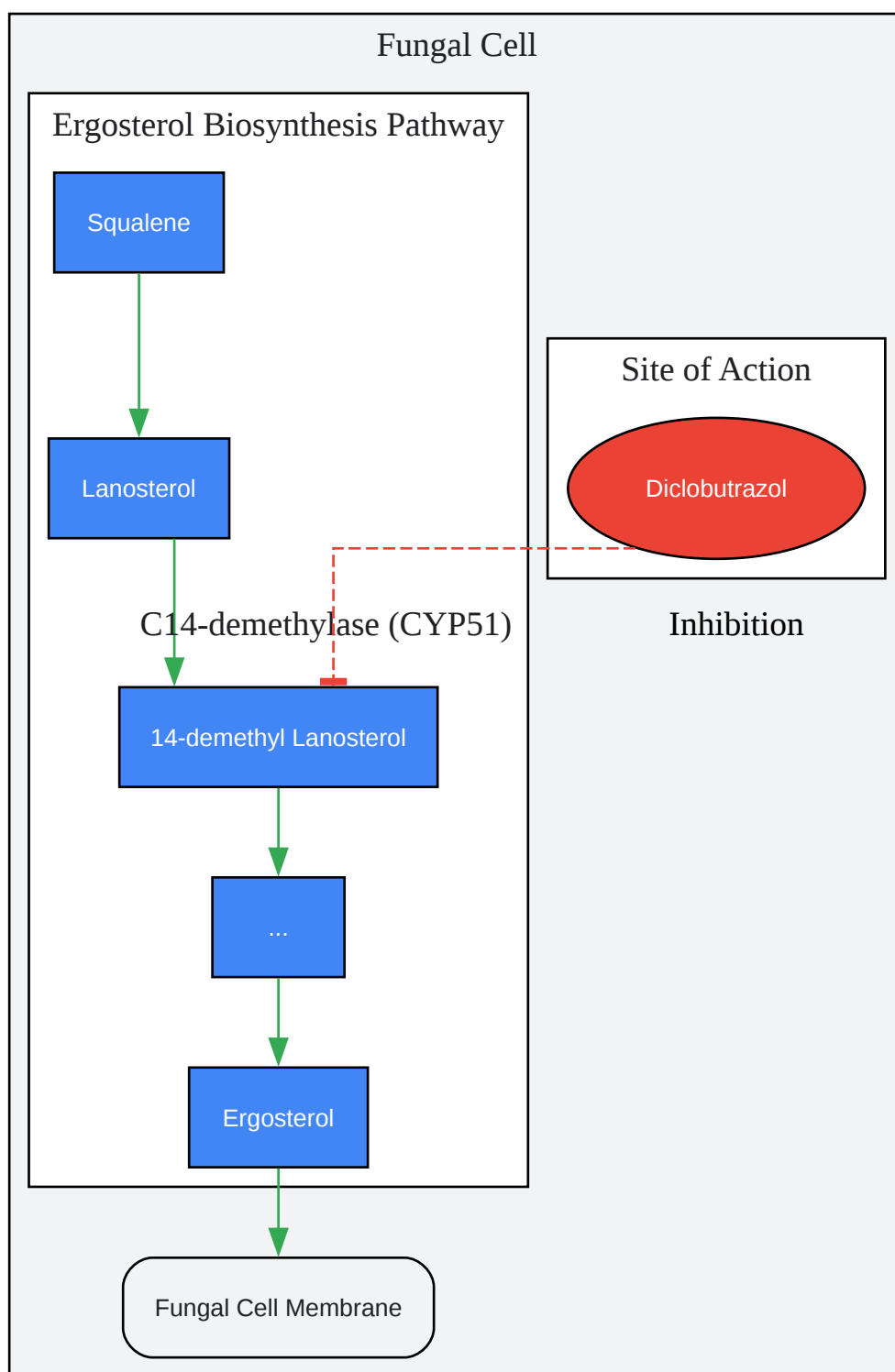
Powdery mildew is a widespread fungal disease that affects a vast range of plants, caused by various species of obligate biotrophic fungi in the order Erysiphales. Significant crop losses in agriculture and horticulture are attributed to powdery mildew infections. Chemical control remains a primary strategy for managing this disease, with demethylation inhibitor (DMI) fungicides playing a crucial role. **Diclobutrazol**, a systemic triazole fungicide, is recognized for its activity against a variety of fungal phytopathogens, including rusts and powdery mildews.[1] This technical guide provides an in-depth overview of the efficacy of **Diclobutrazol** against powdery mildew, focusing on its mode of action, and presenting standardized methodologies for its evaluation.

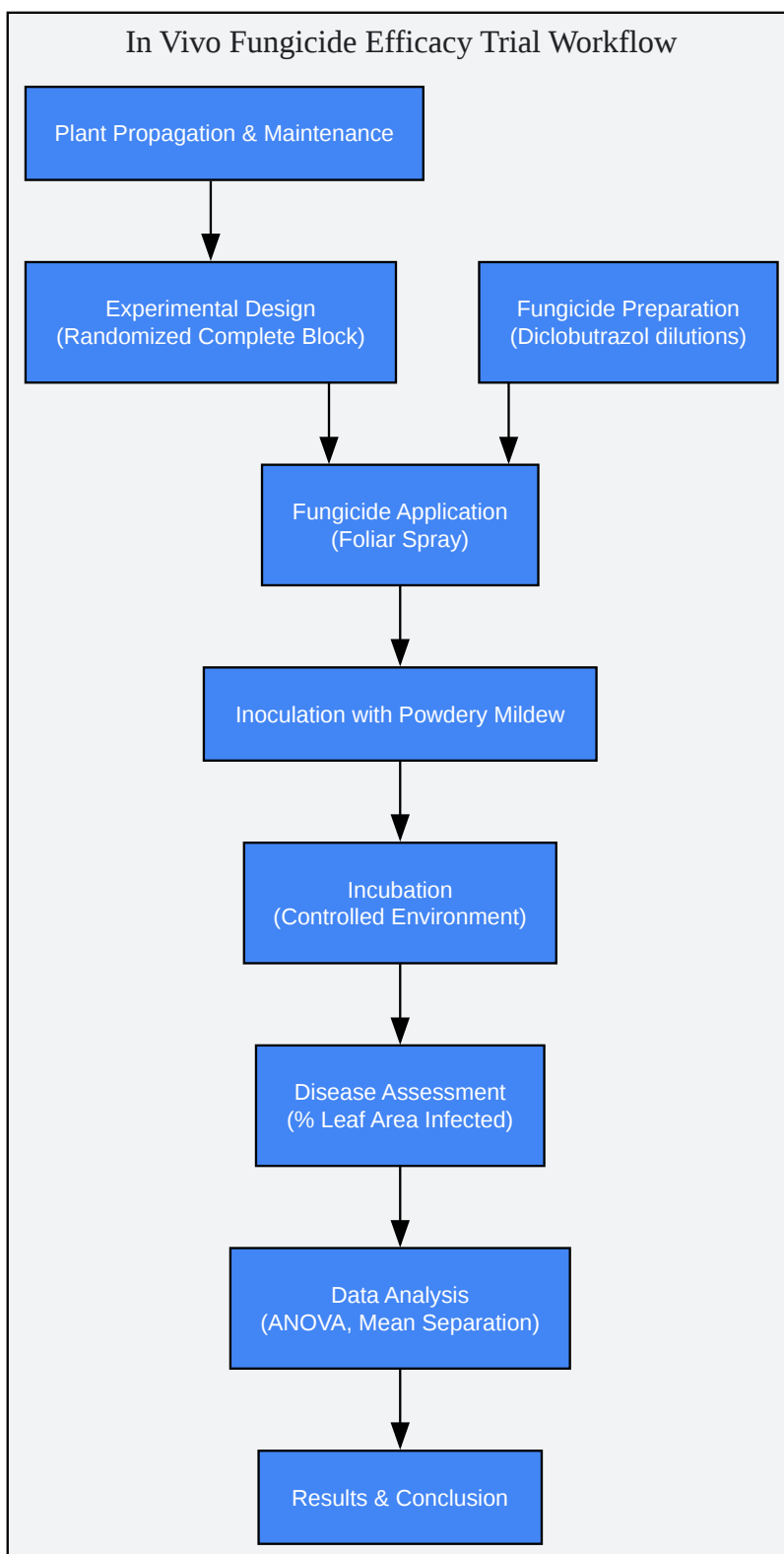
## Mode of Action: Inhibition of Sterol Biosynthesis

**Diclobutrazol**'s primary mode of action is the inhibition of sterol biosynthesis in fungi, a critical process for the formation of functional cell membranes.[2] As a triazole fungicide, it specifically targets the C14-demethylase enzyme (cytochrome P450 monooxygenase), which is essential for the conversion of lanosterol to ergosterol. Ergosterol is the principal sterol in fungal cell membranes, analogous to cholesterol in mammalian cells, and is vital for maintaining membrane fluidity, integrity, and the function of membrane-bound enzymes.

The inhibition of C14-demethylase leads to a depletion of ergosterol and a concurrent accumulation of toxic 14 $\alpha$ -methylated sterol precursors. This disruption of sterol production severely impairs fungal growth and development by altering cell membrane permeability and inhibiting hyphal growth.

## Signaling Pathway: Inhibition of Ergosterol Biosynthesis





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## References

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- 2. Powdery mildew on cereals (*Blumeria graminis*): what natural treatments are available? [agrobiotop.com]
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